

Comparative Efficacy of Cefquinome for Swine Respiratory Disease: A Meta-Analysis

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative meta-analysis of **Cefquinome** for the treatment of Swine Respiratory Disease (SRD), evaluating its performance against other common antibiotics based on available experimental data.

Data Presentation: Comparative Efficacy

The following table summarizes the quantitative outcomes from clinical trials comparing **Cefquinome** with other antibiotics for the treatment of SRD.

Treatment Group	Comparator	Sustained Cure Rate (%)	Study
Cefquinome	Ceftiofur	64.6%	
Ceftiofur	Cefquinome	50.0%	
Cefquinome	Amoxicillin	90.5%[1]	[1]
Amoxicillin	Cefquinome	80.3%[1]	[1]
Cefquinome	Enrofloxacin	90.5%[1]	[1]
Enrofloxacin	Cefquinome	83.1%[1]	[1]
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Experimental Protocols Study 1: Cefquinome vs. Ceftiofur

- Objective: To evaluate the efficacy of cefquinome compared to ceftiofur for the treatment of respiratory disease in swine under field conditions.
- Study Design: A controlled and randomized field study.[2]
- Animals: 212 pigs from two Belgian farms with clinical signs of respiratory disease.
- Treatment Groups:[2]
 - Cefquinome: 2 mg/kg body weight, administered intramuscularly once daily.
 - Ceftiofur: 3 mg/kg body weight, administered intramuscularly once daily.
- Outcome Assessment: Clinical parameters were monitored before, during, and after treatment. The primary endpoint was the sustained cure rate, defined as the absence of relapse for 10 days following the initial cure.[2]

Study 2: Cefquinome vs. Amoxicillin and Enrofloxacin

- Objective: To compare the therapeutic efficacy of cefquinome with amoxicillin and enrofloxacin for bacterial respiratory diseases in store pigs.[1]
- Study Design: A controlled, randomized field trial.[1]
- Animals: Store pigs exhibiting symptoms of bacterial respiratory disease.
- Treatment Groups:[1]
 - Cefquinome: 2 mg/kg body weight, administered daily for three consecutive days.
 - Amoxicillin: 7.5 mg/kg body weight.
 - Enrofloxacin: 2.5 mg/kg body weight.



Outcome Assessment: The main efficacy criteria were sustained cure rates and weight gain.

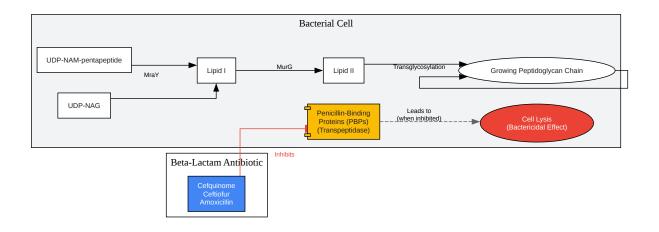
Mechanism of Action Signaling Pathways

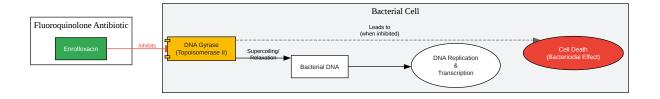
The therapeutic efficacy of the compared antibiotics stems from their distinct mechanisms of action, targeting different essential bacterial processes.

Beta-Lactam Antibiotics (Cefquinome, Ceftiofur, Amoxicillin)

Cefquinome, a fourth-generation cephalosporin, along with ceftiofur (a third-generation cephalosporin) and amoxicillin, are part of the beta-lactam class of antibiotics. Their primary mechanism of action is the inhibition of bacterial cell wall synthesis.[3][4] They achieve this by binding to and inactivating penicillin-binding proteins (PBPs), which are enzymes essential for the final steps of peptidoglycan synthesis.[5] This disruption leads to a weakened cell wall and ultimately results in bacterial cell lysis and death.[5]







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